

Torbafylline: Chemical & Pharmacological Profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Torbafylline

CAS No.: 105102-21-4

Cat. No.: S572447

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The table below summarizes the key identified information for **Torbafylline**.

Property	Description
Chemical Name	Torbafylline [1]
CAS Number	105102-21-4 [1] [2]
Molecular Formula	$C_{16}H_{26}N_4O_4$ [1] [2]
Molecular Weight	338.4 g/mol [2]
Mechanism of Action	Phosphodiesterase (PDE) inhibitor; targets PDE4A, PDE4B, and PDE4D subtypes [1]
Reported Uses	Mitigates protein breakdown in rat skeletal muscle; suppresses ubiquitin-proteasome-dependent protein degradation in cancer and sepsis models [2]
Boiling Point	534.7±60.0 °C (Predicted) [2]
pKa	15.28±0.29 (Predicted) [2]

Property	Description
SMILES	<chem>CCOCC1C=NC2=C1C(=O)N(CCCCC(C)(C)O)C(=O)N2C</chem> [1]

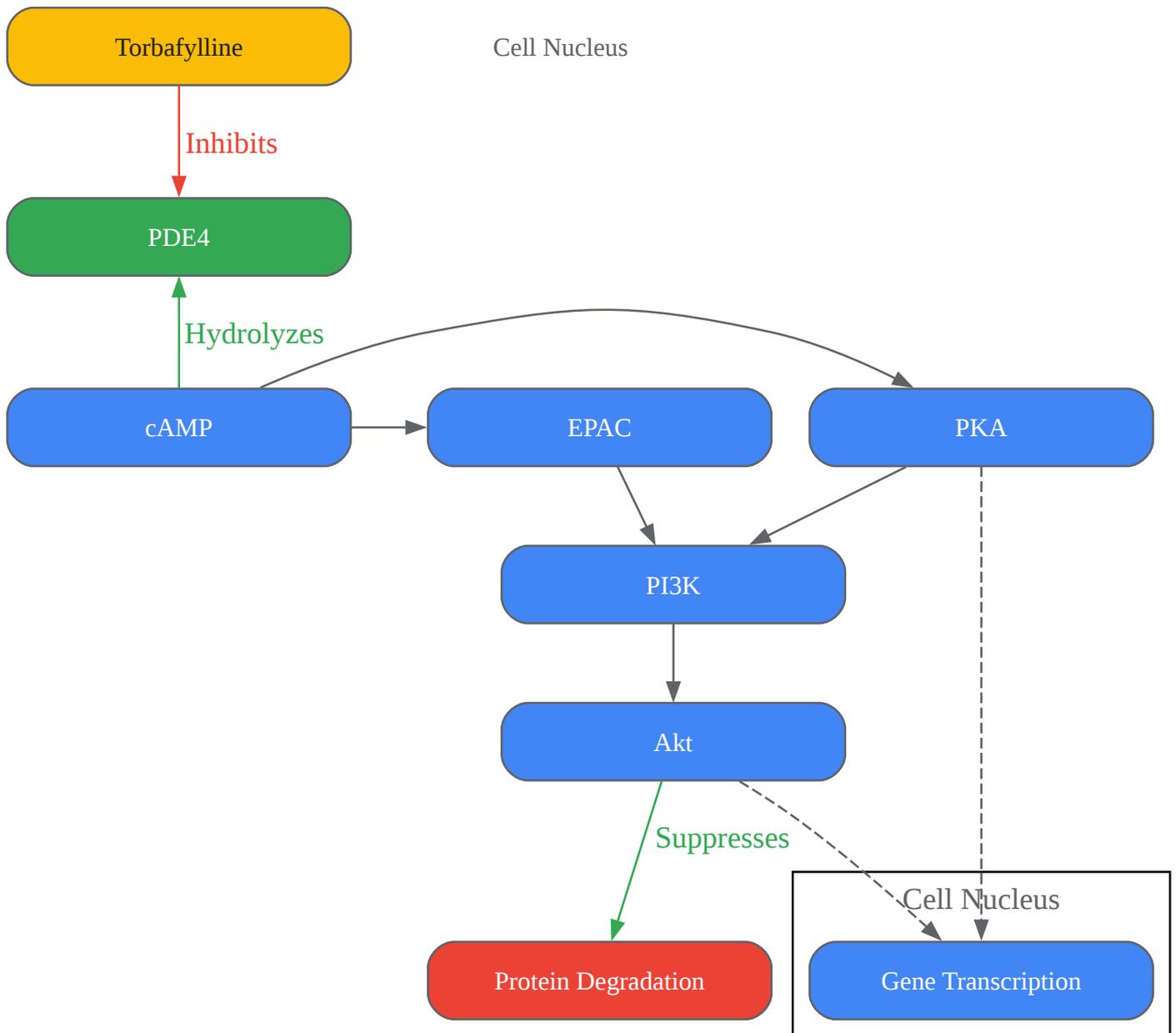
Suggested Experimental Approach for Degradation Studies

In the absence of specific data for **Torbafylline**, you can adapt established stability and degradation kinetics protocols used for other small molecule drugs. The methodology from a stability study on **Bedaquiline** provides an excellent template [3].

- **Analytical Technique: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)** is the core technique for separating and quantifying degradation products. The method should be validated for linearity, precision, and accuracy [3].
- **Forced Degradation Studies:** Expose **Torbafylline** to various stress conditions to induce degradation:
 - **Hydrolytic Degradation:** Prepare solutions in acidic (e.g., 0.1N-2N HCl) and alkaline (e.g., 0.1N-2N NaOH) media at different temperatures (e.g., 25°C, 50°C, 80°C) [3].
 - **Neutral Degradation:** Include a control in neutral aqueous conditions [3].
- **Kinetic Analysis:** Withdraw samples at regular intervals, quench the reaction, and analyze. Plot the percentage of drug remaining versus time to determine the **order of the reaction**. Calculate kinetic parameters like the **rate constant (k)**, **half-life ($t_{1/2}$)**, and **shelf-life (t_{90})** [3].

Proposed Signaling Pathway of Torbafylline

Based on its known mechanism as a PDE4 inhibitor, the following diagram illustrates its proposed signaling pathway that leads to reduced protein degradation. You can use the DOT script below to generate the visualization.



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(Generated with Graphviz)

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of Torbafylline? A1: **Torbafylline** is characterized as a phosphodiesterase (PDE) inhibitor, specifically targeting the PDE4A, PDE4B, and PDE4D subtypes. By

inhibiting these enzymes, it prevents the hydrolysis of the second messenger cyclic AMP (cAMP), leading to increased intracellular cAMP levels [1].

Q2: How can I start investigating the degradation products of Torbafylline? A2: A robust starting point is to conduct forced degradation studies using a validated RP-HPLC method, following protocols similar to those used for bedaquiline [3]. Key parameters to study include the effect of pH, temperature, and ionic strength. The degradation kinetics will likely follow a first-order reaction model, allowing you to calculate critical stability parameters like half-life [3].

Q3: In what biological processes is Torbafylline involved? A3: Research indicates **Torbafylline** mitigates protein breakdown in skeletal muscle. The proposed pathway involves the activation of the PDE4/cAMP/EPAC/PI3K/Akt signaling axis, which ultimately suppresses the ubiquitin-proteasome system responsible for protein degradation [2].

How to Proceed with Your Research

To move forward with your technical support center, I suggest the following steps:

- **Validate the Analytical Method:** The first step is to adapt and validate the RP-HPLC method from the bedaquiline study for **Torbafylline**. This is a prerequisite for reliably detecting and quantifying degradation products [3].
- **Consult Specialized Databases:** Use scientific databases such as **SciFinder-n** or **Reaxys** to perform a comprehensive search for any existing literature on **Torbafylline** metabolism or degradation. These resources often contain information not readily available through general searches.
- **Conduct Experimental Studies:** Once an analytical method is in place, proceed with the forced degradation studies under ICH-recommended conditions (acid, base, oxidation, thermal, and photolytic stress) to empirically identify and characterize the degradation products [3].

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Torbafylline [go.drugbank.com]
2. | 105102-21-4 Torbafylline [chemicalbook.com]
3. Evaluation of physicochemical stability and degradation kinetics of... [fjps.springeropen.com]

To cite this document: Smolecule. [Torbafylline: Chemical & Pharmacological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b572447#torbafylline-degradation-product-resolution]

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